

# 3-Ethylacetophenone: A Comprehensive Technical Guide to its Material Safety Data Sheet (MSDS)

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## Compound of Interest

Compound Name: 3-Ethylacetophenone

Cat. No.: B146817

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **3-Ethylacetophenone** (CAS No. 22699-70-3). The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation, detailed experimental protocols, and logical visualizations to ensure safe handling and use.

## Section 1: Chemical and Physical Properties

**3-Ethylacetophenone**, also known as 1-(3-ethylphenyl)ethanone or m-ethylacetophenone, is an aromatic ketone.<sup>[1][2][3]</sup> It is described as a clear colorless to light yellow liquid.<sup>[3]</sup> The quantitative physical and chemical properties of **3-Ethylacetophenone** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	22699-70-3	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O	<a href="#">[1]</a>
Molecular Weight	148.20 g/mol	<a href="#">[1]</a>
Appearance	Clear colorless to light yellow liquid	<a href="#">[3]</a>
Melting Point	-20 °C	
Boiling Point	113 °C	
Density	0.965 g/cm <sup>3</sup>	
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.	<a href="#">[2]</a>

## Section 2: Hazard Identification and Safety Information

The following table summarizes the key hazard information for **3-Ethylacetophenone** based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Category	GHS Classification	Hazard Statement(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Toxicity, Dermal	Not Classified	H312: Harmful in contact with skin.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1]
Acute Toxicity, Inhalation	Not Classified	H332: Harmful if inhaled.
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation.[1]

Signal Word: Warning[1]

Primary Hazards: Irritant[1]

## Section 3: First-Aid and Emergency Procedures

In the event of exposure or a spill, the following first-aid and emergency procedures should be followed.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

## Section 4: Handling, Storage, and Personal Protection

Proper handling and storage are crucial for maintaining the integrity of **3-Ethylacetophenone** and ensuring laboratory safety.

Aspect	Recommendations
Handling	Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Keep away from sources of ignition. Take measures to prevent the buildup of electrostatic charge. Wear suitable protective clothing, gloves, and eye/face protection.[5]
Storage	Keep container tightly closed in a dry and well-ventilated place. Store at 10°C - 25°C.
Personal Protective Equipment (PPE)	
Eye/Face Protection	Wear chemical safety goggles.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.
Respiratory Protection	Use a NIOSH-approved respirator with an organic vapor cartridge if exposure limits are exceeded or if irritation or other symptoms are experienced.

## Section 5: Experimental Protocols

While a specific experimental protocol for a reaction involving **3-Ethylacetophenone** is not readily available in the provided search results, this section details a general and representative procedure for a common reaction type for aromatic ketones: the Friedel-Crafts Acylation, which is a method for its synthesis.[6][7][8]

### Representative Protocol: Friedel-Crafts Acylation of Ethylbenzene

This protocol describes the synthesis of a compound structurally related to **3-Ethylacetophenone** and illustrates the general techniques applicable.

Objective: To synthesize an ethylacetophenone isomer via Friedel-Crafts acylation of ethylbenzene.

## Materials:

- Ethylbenzene
- Acetyl chloride (or acetic anhydride)
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) (or another suitable solvent)
- Ice
- Water
- 5% Sodium hydroxide ( $\text{NaOH}$ ) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Stir bar
- Claisen adapter
- Condenser
- Separatory funnel
- Beaker
- Hot plate/stirrer

## Procedure:

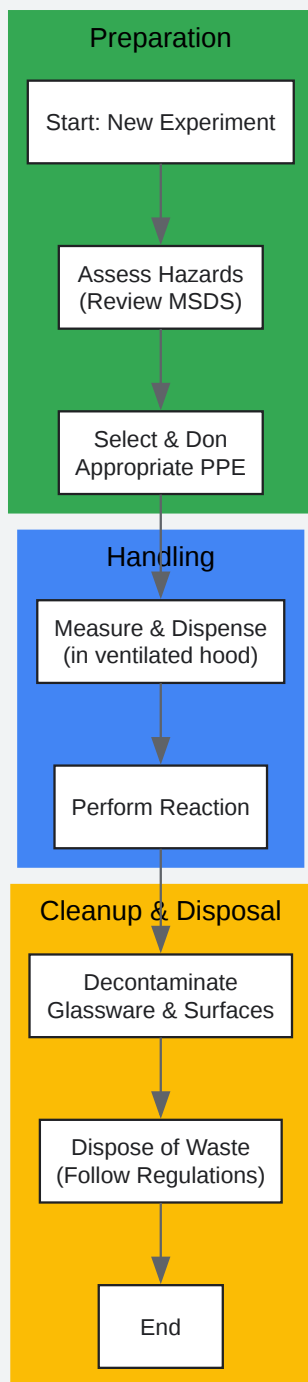
- Set up a round-bottom flask with a stir bar and a Claisen adapter in an ice bath.
- Add anhydrous aluminum chloride to the flask, followed by the solvent (e.g., dichloromethane).

- Slowly add acetyl chloride to the stirred suspension.
- In a separate container, dissolve ethylbenzene in the solvent.
- Slowly add the ethylbenzene solution to the reaction mixture drop-wise over a period of approximately 5 minutes.[9]
- After the addition is complete, continue stirring the mixture for an additional 10 minutes.[9]
- Quench the reaction by slowly adding ice-cold water. The first milliliter should be added drop-wise.[9]
- Transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with water and 5% aqueous NaOH solution.[9]
- Dry the organic layer over anhydrous magnesium sulfate.[9]
- Filter the solution and remove the solvent by evaporation to obtain the crude product.[9]
- The product can be further purified by distillation or chromatography.

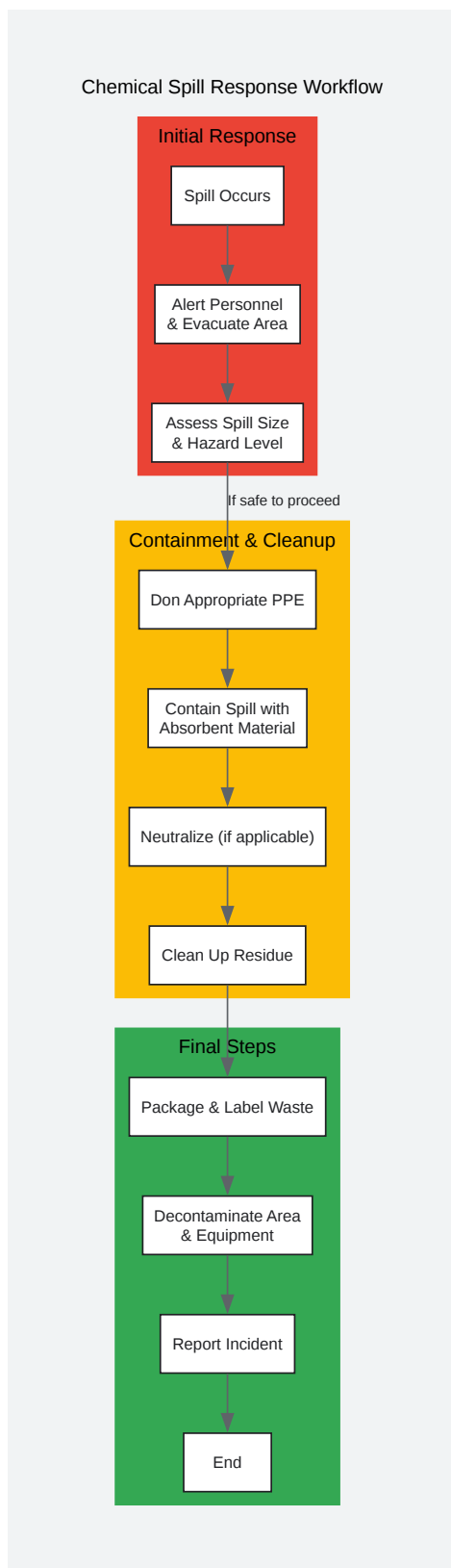
## Section 6: Workflow Visualizations

To further aid in the safe handling and management of **3-Ethylacetophenone**, the following diagrams, created using the DOT language, illustrate key logical workflows.

## General Chemical Handling Workflow

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## General Chemical Handling Workflow



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### Chemical Spill Response Workflow

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